

# Comparing the brightness and photostability of Cy5 and Alexa Fluor 647.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cy5-PEG7-endo-BCN

Cat. No.: B12366701

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## A Head-to-Head Battle of Far-Red Fluorophores: Cy5 vs. Alexa Fluor 647

In the realm of fluorescence imaging and analysis, the selection of the appropriate fluorophore is paramount to achieving high-quality, reproducible data. For researchers working in the far-red spectrum, Cy5 and Alexa Fluor 647 have long been two of the most prominent choices. This guide provides a comprehensive, data-driven comparison of their performance, with a focus on brightness and photostability, to assist researchers, scientists, and drug development professionals in making an informed decision for their specific applications.

## Performance Characteristics: A Quantitative Comparison

Alexa Fluor 647 consistently demonstrates superior photophysical properties when compared to Cy5. While both dyes possess similar excitation and emission maxima, making them compatible with identical instrument settings, Alexa Fluor 647 exhibits significantly greater brightness and photostability.<sup>[1][2]</sup> A major drawback of Cy5 is its tendency to form non-fluorescent aggregates, especially when conjugated to proteins at a high degree of labeling (DOL).<sup>[1][2][3]</sup> This self-quenching leads to a notable decrease in the overall fluorescence of the conjugate. In contrast, Alexa Fluor 647 shows minimal self-quenching, resulting in brighter and more reliable signals.

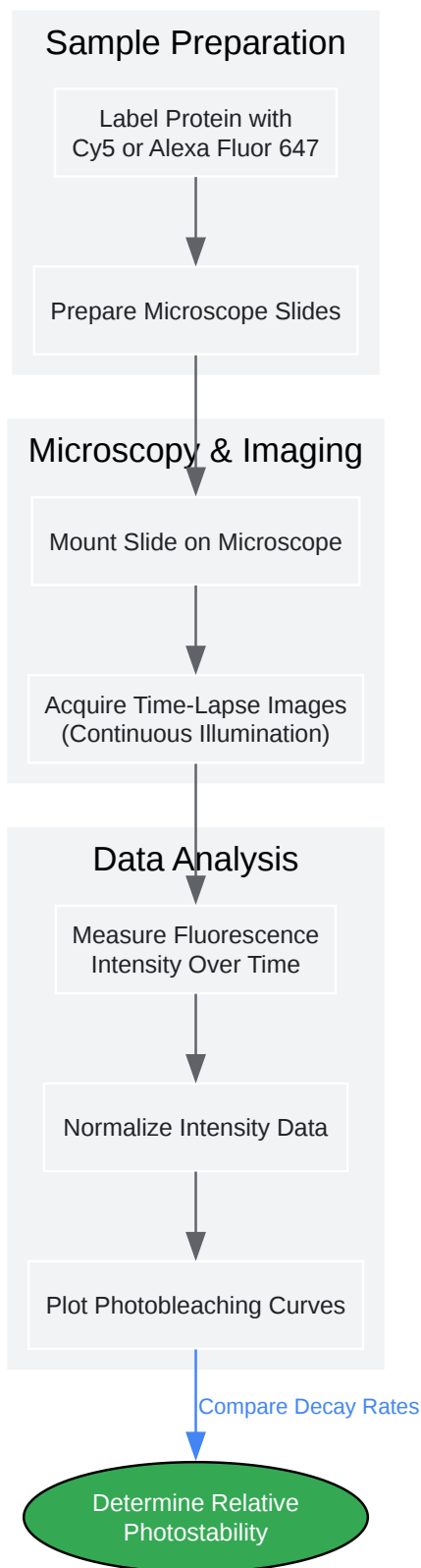
Property	Cy5	Alexa Fluor 647
Excitation Maximum (nm)	~649	~650
Emission Maximum (nm)	~667-670	~665-670
Extinction Coefficient (cm <sup>-1</sup> M <sup>-1</sup> )	~250,000	~239,000 - 270,000
Quantum Yield	~0.20 - 0.27	~0.33
Brightness (relative)	Generally lower, prone to self-quenching	Significantly brighter
Photostability	Less photostable	More photostable

Brightness, a product of the extinction coefficient and quantum yield, is a critical factor for sensitive detection. The higher quantum yield of Alexa Fluor 647 contributes to its superior brightness.

Photostability, the ability of a fluorophore to resist photodegradation upon exposure to excitation light, is crucial for applications requiring prolonged or intense illumination, such as time-lapse imaging and super-resolution microscopy. Studies have shown that Alexa Fluor 647 is considerably more resistant to photobleaching than Cy5. In one experiment, after continuous illumination, Alexa Fluor 647 retained about 80% of its initial fluorescence, whereas Cy5 retained only 55%.

## Visualizing the Concepts: Fluorescence and Photobleaching

To understand the principles of brightness and photostability, a simplified Jablonski diagram can be used to illustrate the electronic transitions that occur in a fluorescent molecule.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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